

An In-depth Technical Guide to N-benzyl-3-hydroxy-N-methylbenzamide

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Compound of Interest

Compound Name: *N-benzyl-3-hydroxy-N-methylbenzamide*

Cat. No.: *B7808040*

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Introduction

N-benzyl-3-hydroxy-N-methylbenzamide is a disubstituted aromatic amide. While specific research on this exact molecule is not widely published, its structural motifs are present in a variety of biologically active compounds. This guide provides a comprehensive overview of its identifiers, predicted physicochemical properties, a proposed synthetic route, and potential applications based on data from closely related analogues. It is important to note that a dedicated CAS number for **N-benzyl-3-hydroxy-N-methylbenzamide** has not been found in major chemical databases, indicating its novelty or limited characterization in the public domain. This guide will, therefore, draw upon established knowledge of its structural components to provide a robust technical profile.

Chemical Identifiers and Physicochemical Properties

Due to the absence of a dedicated entry in chemical databases, the following identifiers and properties for **N-benzyl-3-hydroxy-N-methylbenzamide** are predicted or inferred from structurally similar compounds.

Core Identifiers

Identifier	Value	Source
IUPAC Name	N-benzyl-3-hydroxy-N-methylbenzamide	Predicted
Molecular Formula	C ₁₅ H ₁₅ NO ₂	Calculated
Molecular Weight	241.29 g/mol	Calculated
Canonical SMILES	<chem>CN(CC1=CC=CC=C1)C(=O)C2=CC(=CC=C2)O</chem>	Predicted
InChI Key	Predicted to be unique	-
CAS Number	Not Found	-

Physicochemical Properties (Predicted and Inferred)

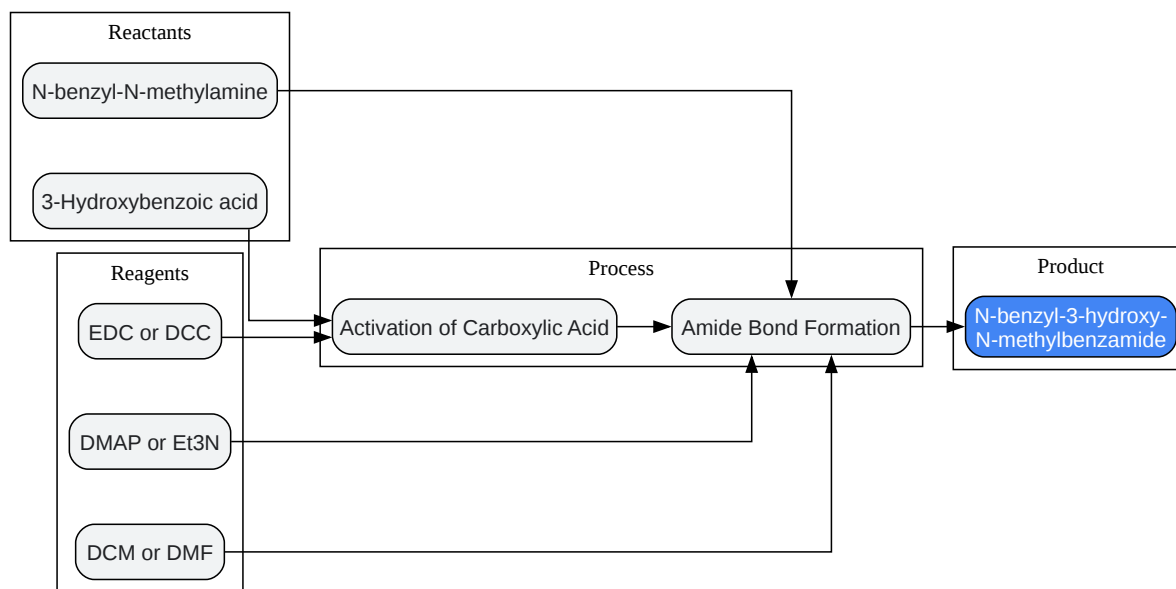
The properties of **N-benzyl-3-hydroxy-N-methylbenzamide** are anticipated to be influenced by the benzoyl group, the N-benzyl substituent, and the hydroxyl group on the benzoyl ring.

Property	Predicted Value/Information	Basis of Prediction/Inference
Appearance	White to off-white solid	General appearance of similar aromatic amides. [1]
Melting Point	Expected to be a solid at room temperature with a distinct melting point.	N-Benzylbenzamide has a melting point of 104-106 °C. The additional hydroxyl and methyl groups will alter this.
Solubility	Moderately soluble in organic solvents (e.g., ethanol, dichloromethane), sparingly soluble in water.	N-Benzylbenzamide exhibits this solubility profile. [1] The hydroxyl group may slightly increase water solubility compared to its non-hydroxylated counterpart.
Reactivity	The amide bond can undergo hydrolysis under acidic or basic conditions. The hydroxyl group can be a site for further functionalization (e.g., etherification, esterification). The aromatic rings can undergo electrophilic substitution.	General chemical reactivity of amides and phenols.

Synthesis of N-benzyl-3-hydroxy-N-methylbenzamide: A Proposed Experimental Protocol

The synthesis of N,N-disubstituted benzamides can be achieved through several methods, most commonly by the coupling of a carboxylic acid (or its activated derivative) with a secondary amine. The following protocol outlines a robust and widely applicable method utilizing an amide coupling reagent.

Synthetic Pathway



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Caption: Proposed synthesis of **N-benzyl-3-hydroxy-N-methylbenzamide**.

Step-by-Step Methodology

This protocol is a general guideline and may require optimization based on laboratory conditions and scale.

Materials:

- 3-Hydroxybenzoic acid

- N-benzyl-N-methylamine
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) or N,N'-Dicyclohexylcarbodiimide (DCC)
- 4-Dimethylaminopyridine (DMAP) or Triethylamine (Et_3N)
- Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-hydroxybenzoic acid (1.0 equivalent) and DMAP (0.1 equivalents) in anhydrous DCM.
- **Activation of Carboxylic Acid:** Cool the solution to 0 °C in an ice bath. Add EDC (1.2 equivalents) portion-wise to the stirred solution. Allow the mixture to stir at 0 °C for 20-30 minutes.
- **Amine Addition:** To the activated carboxylic acid solution, add N-benzyl-N-methylamine (1.1 equivalents) dropwise.
- **Reaction Progression:** Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:**

- Dilute the reaction mixture with DCM.
- Wash the organic layer sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane) to yield pure **N-benzyl-3-hydroxy-N-methylbenzamide**.
- Characterization: Confirm the structure and purity of the final product using techniques such as ¹H NMR, ¹³C NMR, IR spectroscopy, and mass spectrometry.

Potential Applications and Biological Relevance

While **N-benzyl-3-hydroxy-N-methylbenzamide** itself has not been extensively studied, the broader class of N-benzylbenzamides has shown a wide range of biological activities. These activities provide a strong rationale for the investigation of this specific compound.

- Antimicrobial Agents: Benzamide derivatives are known to possess antibacterial and antifungal properties.[2] The specific substitution pattern on the aromatic rings can significantly influence the antimicrobial spectrum and potency.
- Antitumor Agents: Several N-substituted benzamides have been investigated as potential anticancer drugs.[3] For instance, some N-benzylbenzamide derivatives act as tubulin polymerization inhibitors, a key mechanism in cancer therapy.[4]
- Enzyme Inhibition: N-Benzylbenzamide derivatives have been identified as inhibitors of various enzymes. For example, some have been shown to inhibit tyrosinase, an enzyme involved in melanin production.[1]
- Herbicidal Activity: Certain N-benzylbenzamide compounds have been patented for their use as herbicides.[5]

- Dual Soluble Epoxide Hydrolase/Peroxisome Proliferator-Activated Receptor γ Modulators: N-benzylbenzamides have been explored as dual modulators for conditions like metabolic syndrome.[6][7]

The combination of the N-benzyl, N-methyl, and 3-hydroxybenzoyl moieties in the target molecule presents a unique chemical scaffold that warrants investigation for these and other potential therapeutic applications.

Safety and Handling

No specific safety data is available for **N-benzyl-3-hydroxy-N-methylbenzamide**. Therefore, it should be handled with the standard precautions for a novel chemical compound of unknown toxicity. The safety profiles of its structural analogues can provide some guidance.

- 3-Hydroxy-N-methylbenzamide: Classified as harmful if swallowed and causing serious eye damage.
- General Amides: Can react with strong reducing agents to form flammable gases. Combustion can produce toxic nitrogen oxides (NO_x).[8]

Recommended Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.

Conclusion

N-benzyl-3-hydroxy-N-methylbenzamide represents an intriguing, yet under-investigated, chemical entity. While a dedicated CAS number and extensive experimental data are currently unavailable, this guide provides a comprehensive technical overview based on established

chemical principles and data from closely related compounds. The proposed synthetic protocol offers a reliable starting point for its preparation, which would enable further investigation into its physicochemical properties and biological activities. The diverse pharmacological profiles of the N-benzylbenzamide class of compounds suggest that **N-benzyl-3-hydroxy-N-methylbenzamide** could be a valuable candidate for future research in medicinal chemistry and drug discovery.

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